

A Technical Guide to the Physical Properties of (S)-(+)-2-Octanol

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Compound of Interest

Compound Name: (S)-(+)-2-Octanol

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This guide provides an in-depth overview of the key physical properties of **(S)-(+)-2-Octanol**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require precise and reliable data for their work. This document outlines the experimentally determined values for these properties and details the standard protocols for their measurement.

Core Physical Properties

(S)-(+)-2-Octanol is a chiral secondary alcohol that presents as a colorless liquid with a characteristic odor.^[1] Its physical properties are crucial for its application in various chemical syntheses and formulations.

Quantitative Data Summary

The boiling point and density of **(S)-(+)-2-Octanol** have been determined and reported across various sources. The following table summarizes these values for easy reference and comparison.

Physical Property	Value	Conditions	Reference
Boiling Point	175 °C	Literature Value	[2]
178.5 °C	760 mm Hg	[1][3]	
179 °C	Not Specified	[3]	
179°C to 180°C	Not Specified	[4]	
451 ± 3 K (177.85 ± 3 °C)	Not Specified	[5]	
Density	0.819 g/cm ³	20 °C	[4]
0.8193 g/cm ³	20 °C	[3]	
0.8207 g/cm ³	20 °C	[1]	
0.822 g/mL	25 °C	[2]	
0.82 g/mL	Not Specified	[6]	

Experimental Protocols

The accurate determination of physical properties such as boiling point and density is fundamental in chemical research. The following sections detail the standard methodologies for these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, the boiling point is a characteristic physical property. Several methods can be employed for its determination, including distillation and the Thiele tube method.[7][8]

1. Distillation Method

This method is suitable when a larger quantity of the liquid is available and purification is also desired.[7][8]

- Apparatus: A simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer.
- Procedure:
 - A sample of **(S)-(+)-2-Octanol** (at least 5 mL) is placed in the distilling flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor that is in equilibrium with the liquid.
 - The distilling flask is heated gently.
 - As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser, where it liquefies and is collected in the receiving flask.
 - The temperature is recorded when it becomes constant. This stable temperature is the boiling point of the liquid.
 - The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

2. Thiele Tube Method

This micro-method is ideal when only a small amount of the substance is available.^[7]

- Apparatus: A Thiele tube, a thermometer, a capillary tube (sealed at one end), and a rubber band or wire to attach the sample tube to the thermometer.
- Procedure:
 - A small amount of **(S)-(+)-2-Octanol** is placed in a small test tube or fusion tube.
 - A capillary tube, sealed at one end, is placed inside the test tube with its open end downwards.
 - The test tube is attached to a thermometer.

- The Thiele tube is filled with a high-boiling point oil (e.g., mineral oil or silicone oil).
- The thermometer and test tube assembly are immersed in the oil in the Thiele tube.
- The side arm of the Thiele tube is heated gently.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is stopped, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

Density is the mass of a substance per unit volume. It is a fundamental physical property that can be used to identify a substance or determine its purity.

1. Using a Graduated Cylinder and Balance

This is a straightforward method for determining the density of a liquid.[9]

- Apparatus: A graduated cylinder and an analytical balance.
- Procedure:
 - The mass of a clean, dry graduated cylinder is measured and recorded.
 - A known volume of **(S)-(+)-2-Octanol** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.
 - The mass of the graduated cylinder containing the liquid is measured and recorded.
 - The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
 - The density is calculated by dividing the mass of the liquid by its volume.

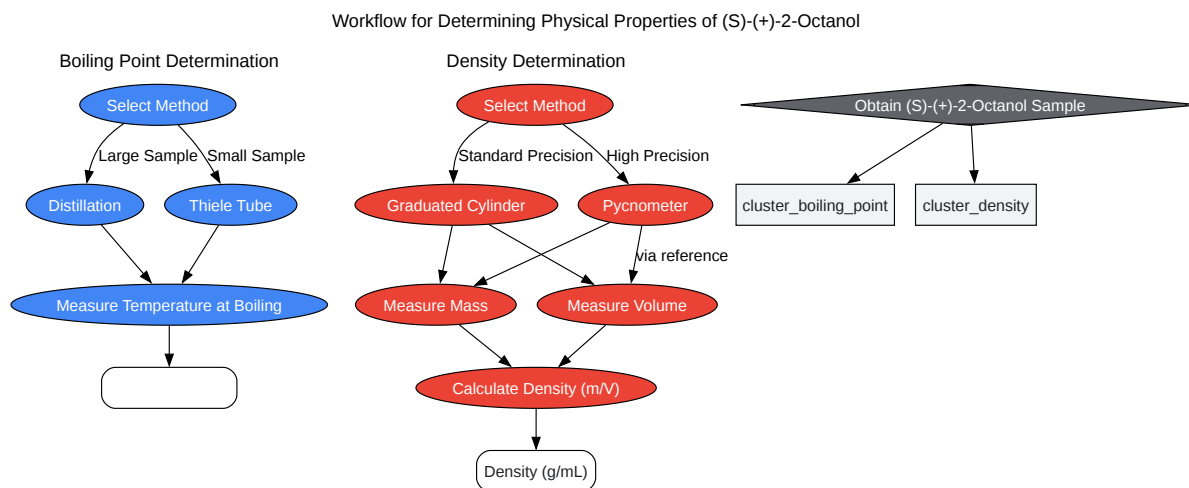
2. Using a Pycnometer (Specific Gravity Bottle)

For higher precision, a pycnometer is used.

- Apparatus: A pycnometer (a flask with a specific, accurately known volume) and an analytical balance.
- Procedure:
 - The mass of the clean, dry pycnometer is determined.
 - The pycnometer is filled with **(S)-(+)-2-Octanol**, and the stopper is inserted, ensuring any excess liquid is expelled through the capillary in the stopper.
 - The outside of the pycnometer is carefully dried, and its mass is determined.
 - The mass of the **(S)-(+)-2-Octanol** is found by subtraction.
 - The pycnometer is emptied, cleaned, and filled with a reference substance of known density (usually distilled water) at the same temperature, and its mass is determined.
 - The volume of the pycnometer is calculated from the mass and known density of the reference substance.
 - The density of the **(S)-(+)-2-Octanol** is then calculated by dividing its mass by the volume of the pycnometer.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of **(S)-(+)-2-Octanol**.



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Caption: Experimental workflow for determining the boiling point and density of **(S)-(+)-2-Octanol**.

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